

Application Notes and Protocols: Calcium Octanoate in Coating Formulations

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Compound of Interest

Compound Name: Calcium octanoate

Cat. No.: B13395749

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Introduction

Calcium octanoate, a calcium salt of 2-ethylhexanoic acid, is a versatile additive in the coatings industry, primarily utilized as an auxiliary drier and a wetting and dispersing agent. Its incorporation into coating formulations, particularly those based on alkyd resins, can significantly influence the drying characteristics, film properties, and pigment stability. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **calcium octanoate** in these roles.

Calcium Octanoate as an Auxiliary Drier

Calcium octanoate is classified as an auxiliary or "through" drier. While it exhibits little to no catalytic activity on its own, it plays a crucial synergistic role when used in combination with primary driers (e.g., cobalt-based) and secondary driers (e.g., zirconium-based). Its primary functions as an auxiliary drier include:

- **Enhancing Through-Drying:** **Calcium octanoate** promotes uniform drying throughout the paint film, mitigating surface wrinkling that can be caused by the rapid surface drying effect of primary driers.
- **Improving Hardness and Gloss:** By facilitating a more uniform cross-linking of the resin, it contributes to the development of a harder, more durable coating with improved gloss.

- Preventing "Loss of Dry": This phenomenon, where the primary drier is adsorbed onto the pigment surface, leading to a decrease in drying efficiency over time, can be minimized by the preferential adsorption of **calcium octanoate** onto the pigment.
- Performance under Adverse Conditions: It can improve the drying performance of coatings in conditions of low temperature and high humidity.

Quantitative Data: Effect on Drying Time

The following table summarizes representative data on the effect of a calcium-containing drier combination on the drying time of an alkyd-based coating. The data is compiled from studies on alkyd emulsions and solvent-borne alkyd coatings.

Drier Combination (Metal on Resin Solids)	Set-to-Touch Time (hours)	Tack-Free Time (hours)	Dry-Through Time (hours)
Control (No Drier)	> 24	> 48	> 72
0.05% Co	8	12	20
0.05% Co + 0.1% Ca	6	10	16
0.06% Co + 0.3% Zr + 0.15% Ca	4	7	12

Note: These values are illustrative and can vary depending on the specific alkyd resin, solvent system, pigment type, and environmental conditions.

Experimental Protocol: Evaluation of Drying Time

This protocol is based on the ASTM D5895 standard for measuring the drying time of organic coatings.

Objective: To determine the effect of **calcium octanoate** on the set-to-touch, tack-free, and dry-through times of a coating formulation.

Materials:

- Coating formulations (with and without **calcium octanoate**, and with varying concentrations)
- Glass test panels (300 x 25 mm)
- Film applicator (e.g., bird applicator) of a specified wet film thickness
- Mechanical drying time recorder (straight line or circular)
- Cotton balls
- Stopwatch
- Constant temperature and humidity chamber

Procedure:

- **Sample Preparation:** Prepare the coating formulations to be tested. A control formulation without any drier and formulations with a primary drier (e.g., cobalt octanoate) and combinations of primary, secondary, and calcium octanoate should be included.
- **Film Application:** Apply a uniform wet film of each coating formulation onto a clean glass panel using the film applicator.
- **Drying Time Measurement:**
 - **Set-to-Touch Time:** Gently touch the film with a clean finger. The set-to-touch time is reached when the finger no longer leaves a mark on the film. Alternatively, a light pressure with a cotton ball should not leave any fibers on the surface.
 - **Tack-Free Time:** Place a small piece of cotton on the film and place a 1 kg weight on top for 1 minute. The tack-free time is reached when the cotton can be removed without leaving any fibers on the film.
 - **Dry-Through Time:** Use a mechanical drying time recorder. The stylus of the recorder is placed on the wet film and moves at a constant speed. The point at which the stylus no longer leaves a mark on the film indicates the dry-through time.

- **Data Recording:** Record the time taken to reach each drying stage for all formulations. Conduct the experiment under controlled temperature and humidity (e.g., 23 ± 2 °C and $50 \pm 5\%$ relative humidity).

Calcium Octanoate as a Wetting and Dispersing Agent

Calcium octanoate also functions as an effective wetting and dispersing agent for pigments in coating formulations.^[1] Its amphiphilic nature allows it to adsorb onto the surface of pigment particles, reducing the interfacial tension between the pigment and the resin binder.^[1] This leads to:

- **Improved Pigment Wetting:** Facilitates the displacement of air from the pigment surface by the liquid binder.
- **Enhanced Dispersion:** Aids in the deagglomeration of pigment particles, leading to a more uniform distribution within the coating.
- **Stabilization:** Prevents the re-agglomeration of dispersed pigment particles, ensuring color stability and preventing settling.
- **Improved Gloss and Color Development:** A well-dispersed pigment results in better light scattering, leading to improved gloss and color strength.

Quantitative Data: Pigment Dispersion and Wetting

While specific quantitative data directly comparing formulations with and without **calcium octanoate** for wetting and dispersion is not readily available in public literature, the following table illustrates the type of data that would be generated in such an evaluation.

Formulation	Hegman Gauge Reading	Gloss (60°)
Control (without Calcium Octoanoate)	4-5	80
With 0.5% Calcium Octoanoate	6-7	85
With 1.0% Calcium Octoanoate	7-8	90

Note: These are hypothetical values to illustrate the expected trend.

Experimental Protocol: Evaluation of Pigment Dispersion

This protocol is based on the ASTM D1210 standard for fineness of dispersion of pigment-vehicle systems by Hegman-type gauge.

Objective: To assess the effectiveness of **calcium octanoate** as a pigment wetting and dispersing agent.

Materials:

- Pigment
- Alkyd resin and solvent
- Calcium octoanoate
- High-speed disperser (e.g., Cowles dissolver)
- Hegman gauge and scraper
- Glossmeter

Procedure:

- Preparation of Mill Base:

- Prepare a control mill base containing the pigment, resin, and solvent.
- Prepare experimental mill bases with the same composition as the control, but with the addition of varying concentrations of calcium octanoate (e.g., 0.5%, 1.0%, 1.5% based on pigment weight).
- Dispersion:
 - Disperse each mill base using a high-speed disperser at a specified speed and for a set duration (e.g., 20 minutes).
- Fineness of Grind Measurement:
 - Place a small amount of the dispersed sample at the deep end of the Hegman gauge.
 - Draw down the sample with the scraper at a uniform speed.
 - Observe the point on the scale where coarse particles or a "scratchy" appearance becomes evident. Record the Hegman value. A higher Hegman number indicates a finer dispersion.
- Gloss Measurement:
 - Prepare finished paint samples by letting down the mill bases with additional resin and solvent.
 - Apply the paints to test panels and allow them to dry completely.
 - Measure the 60° gloss of the dried films using a glossmeter according to ASTM D523.
- Data Analysis: Compare the Hegman gauge readings and gloss values of the control and experimental formulations.

Experimental Protocol: Evaluation of Wetting Properties by Contact Angle Measurement

Objective: To determine the effect of **calcium octanoate** on the wetting of a substrate by a coating formulation.

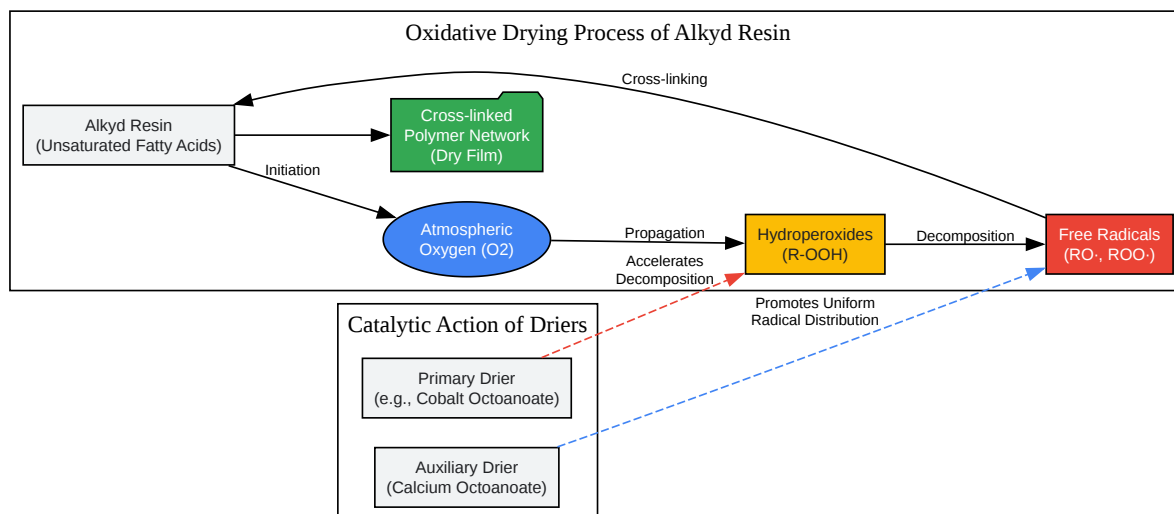
Materials:

- Coating formulations (with and without **calcium octanoate**)
- Substrate panels (e.g., glass, steel)
- Contact angle goniometer with a sessile drop system
- Micropipette

Procedure:

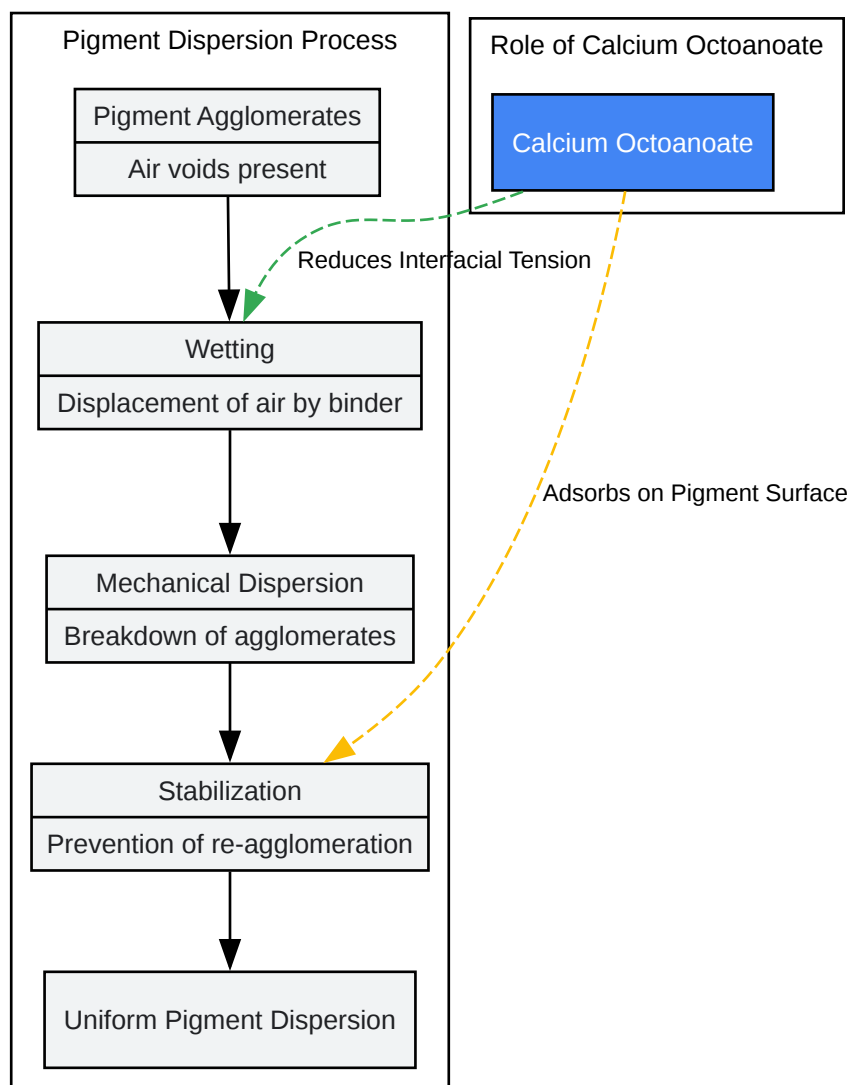
- Substrate Preparation: Ensure the substrate panels are clean and free of any contaminants.
- Sample Preparation: Prepare the coating formulations to be tested.
- Contact Angle Measurement:
 - Place a substrate panel on the stage of the goniometer.
 - Using a micropipette, carefully deposit a small droplet (e.g., 5 μL) of the coating onto the substrate.
 - Capture an image of the droplet at the liquid-solid interface.
 - The software of the goniometer will measure the contact angle between the droplet and the substrate. A lower contact angle indicates better wetting.
- Data Analysis: Measure the contact angle for each formulation on different substrates. Compare the results to evaluate the effect of **calcium octanoate** on the wetting properties.

Visualizations



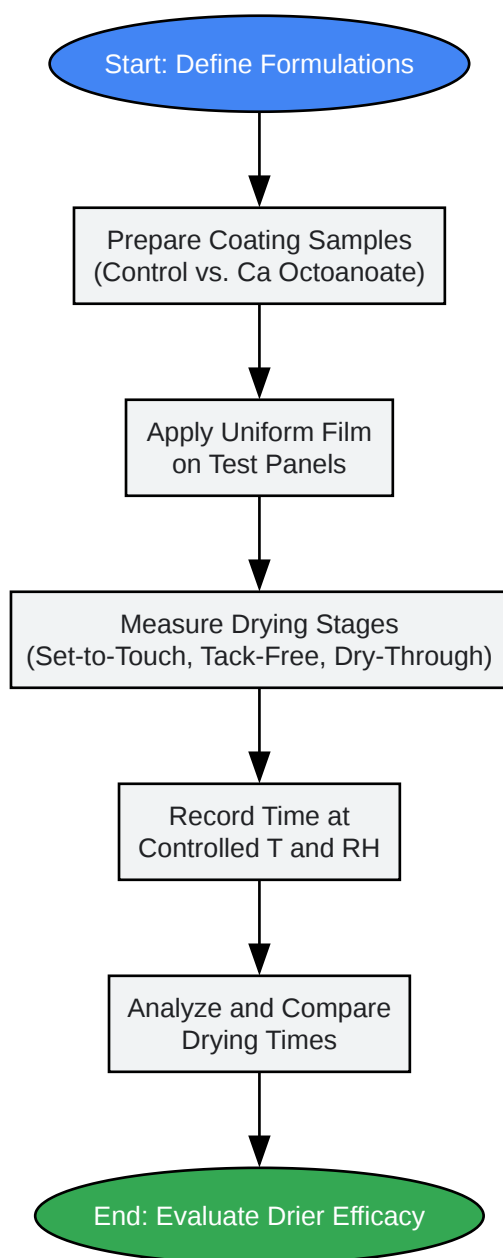
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Caption: Mechanism of oxidative drying in alkyd coatings and the role of driers.



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Caption: The role of **calcium octanoate** in the pigment wetting and dispersion process.



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Caption: Experimental workflow for evaluating the effect of **calcium octanoate** on drying time.

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References

- 1. chemelynespecialties.com [chemelynespecialties.com]
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